

Application Notes: Handling and Safety Protocols for Bromine Pentafluoride

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Compound of Interest

Compound Name: Bromine pentafluoride

CAS No.: 7789-30-2

Cat. No.: B1222226

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Bromine pentafluoride** (BrF_5) is a highly reactive and hazardous interhalogen compound used as a powerful fluorinating and oxidizing agent.^{[1][2]} Its utility in specialized chemical synthesis, such as the processing of uranium and oxygen isotope analysis, is significant.^[2] However, its extreme reactivity, corrosivity, and toxicity necessitate stringent safety protocols and handling procedures in a laboratory setting.^{[2][3]} BrF_5 reacts violently with water, organic compounds, and most elements, often leading to fires or explosions.^{[1][2][4]} This document provides detailed protocols for the safe handling, storage, and emergency management of **Bromine pentafluoride** to ensure the safety of laboratory personnel.

Physicochemical Properties and Hazard Information

Bromine pentafluoride is a colorless to pale yellow, fuming liquid with a pungent, irritating odor.^{[4][5][6][7]} It is a dense substance with a vapor heavier than air, which can lead to the accumulation of hazardous vapors in low-lying areas.^{[3][8]}

Table 1: Quantitative Data for **Bromine Pentafluoride**

Property	Value	Reference
Molecular Formula	BrF ₅	[9]
Molecular Weight	174.9 g/mol	[5][6]
Boiling Point	40.25 °C (104.45 °F)	[2][5]
Melting Point	-61.30 °C (-78.34 °F)	[2]
Vapor Pressure	328 mmHg at 20 °C	[5][7]
Specific Gravity	2.48 g/cm ³ at 20 °C	[5]
Relative Vapor Density	6.05 (Air = 1)	[4][8]
Water Solubility	Reacts violently	[2][5]
OSHA PEL	0.1 ppm (TWA)	
ACGIH TLV	0.1 ppm (TWA)	[10]
NIOSH REL	0.1 ppm (TWA)	[10]
IDLH	1.7 ppm	[5]
NFPA 704 Rating	Health: 4, Flammability: 0, Instability: 3, Special: W OX	[2][4]

PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit; IDLH: Immediately Dangerous to Life or Health; TWA: Time-Weighted Average; W: Reacts with water in an unusual or dangerous manner; OX: Oxidizer.

Health Hazards and First Aid

Exposure to BrF₅ is extremely dangerous. It is severely corrosive to the eyes, skin, and respiratory tract.[3][8] Inhalation can cause severe burns to mucous membranes and lead to pulmonary edema, a medical emergency where fluid accumulates in the lungs, with symptoms that may be delayed.[3][10] Exposure could be fatal.[3][8]

Protocol 1: First Aid for **Bromine Pentafluoride** Exposure

- General Instructions:

- Move the victim away from the contaminated area immediately.
- Call for immediate medical attention for any exposure, even if symptoms are not immediately apparent.[\[6\]](#)
- Ensure first responders are aware of the chemical involved and wear appropriate PPE.
- Inhalation:
 - Move the exposed person to fresh air at once.[\[5\]](#)[\[8\]](#)
 - If breathing has stopped, perform artificial respiration.[\[5\]](#)[\[6\]](#)
 - Keep the person warm, at rest, and in a half-upright position to aid breathing.[\[8\]](#)
 - Medical observation is essential as pulmonary edema can be delayed.[\[10\]](#)
- Skin Contact:
 - Immediately flush the contaminated skin with large amounts of water for at least 15-30 minutes.[\[8\]](#)[\[10\]](#)
 - Remove all contaminated clothing while flushing.[\[5\]](#)[\[8\]](#)
 - After initial flushing, wearing rubber gloves, continuously rub a 2.5% calcium gluconate gel into the affected area for 1.5 hours or until medical care is available.[\[11\]](#)
 - Seek immediate medical attention.[\[10\]](#)
- Eye Contact:
 - Immediately and gently flush the eyes with large amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[\[8\]](#)[\[10\]](#)
 - Remove contact lenses if it is safe to do so.[\[8\]](#)
 - Get immediate medical attention.[\[5\]](#)
- Ingestion:

- Do NOT induce vomiting.[3][8]
- If the person is conscious, rinse their mouth with water.[11]
- Have the victim drink one cup of water or milk if conscious.[6]
- Seek immediate medical attention.[8]

Personal Protective Equipment (PPE)

Due to the severe hazards of BrF_5 , comprehensive and correct use of PPE is mandatory.[1]

Table 2: Required Personal Protective Equipment

Situation	Required PPE	Specifications
Routine Handling (in a fume hood or glovebox)	Respiratory	Air-purifying respirator with appropriate cartridges for acid gases/halogens.
Hand	Chemical-resistant gloves (e.g., neoprene, butyl rubber).	
Eye/Face	Chemical safety goggles and a full-face shield. [1] [11]	
Body	Flame-retardant lab coat, long pants, and closed-toe shoes.	
Emergency (Spill or Leak)	Respiratory	Self-Contained Breathing Apparatus (SCBA), pressure-demand or other positive-pressure mode. [6] [10]
Hand	Heavy-duty chemical-resistant gloves.	
Eye/Face	Included with SCBA full facepiece.	
Body	Fully encapsulating, chemical-resistant suit (e.g., DuPont Tychem® Responder®, CSM). [5] [10]	

Always have emergency eyewash stations and safety showers readily accessible in the immediate vicinity of any potential exposure.[\[1\]](#)[\[11\]](#)

Handling and Storage Protocols

Protocol 2: Standard Operating Procedure for Handling **Bromine Pentafluoride**

- Pre-Handling Checks:
 - Ensure you are fully trained on the hazards and handling of BrF₅.[\[10\]](#)

- Verify that the fume hood or glovebox is functioning correctly.
- Assemble all necessary equipment and reagents before introducing BrF_5 .
- Ensure an emergency response plan is in place and spill kits are readily available.
- Handling:
 - All work must be conducted in a well-ventilated chemical fume hood or a glovebox.[\[8\]](#)
 - Use non-sparking tools to prevent ignition sources.[\[8\]](#)
 - Securely chain cylinders when in use to protect against physical damage.[\[11\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[8\]](#) Do not breathe vapors.[\[11\]](#)
- Storage:
 - Store BrF_5 in a cool, dry, well-ventilated, and locked area.[\[8\]](#)[\[11\]](#)
 - Protect containers from sunlight and do not expose them to temperatures exceeding 50°C .
[\[11\]](#)
 - Containers must be made of corrosion-resistant materials (e.g., certain stainless steels) and kept tightly closed.[\[1\]](#) Do not store in glass.[\[11\]](#)
 - Store separately from all incompatible materials.[\[8\]](#)[\[12\]](#)
- Post-Handling:
 - Close the cylinder valve after each use and when empty.[\[11\]](#)
 - Decontaminate all equipment used.
 - Dispose of waste according to institutional and regulatory guidelines. Do not discharge to sewer systems.[\[8\]](#)

Table 3: Incompatible Materials

Category	Examples
Water and Moisture	Water, steam, moist air.[2][3][10]
Organic & Combustible Materials	Fuels, alcohols, acids, grease, paper, wood, solvents, wax.[4][8][10]
Acids	Strong acids (e.g., sulfuric, nitric), acid fumes.[3][10]
Metals & Salts	Most metals, metal oxides, metal salts, alkali metals.[10][11]
Other	Halogens, reducing agents, glass, arsenic, selenium, sulfur.[10][11]
Note: BrF ₅ reacts with all known elements except nitrogen, oxygen, and rare gases.[3][10]	

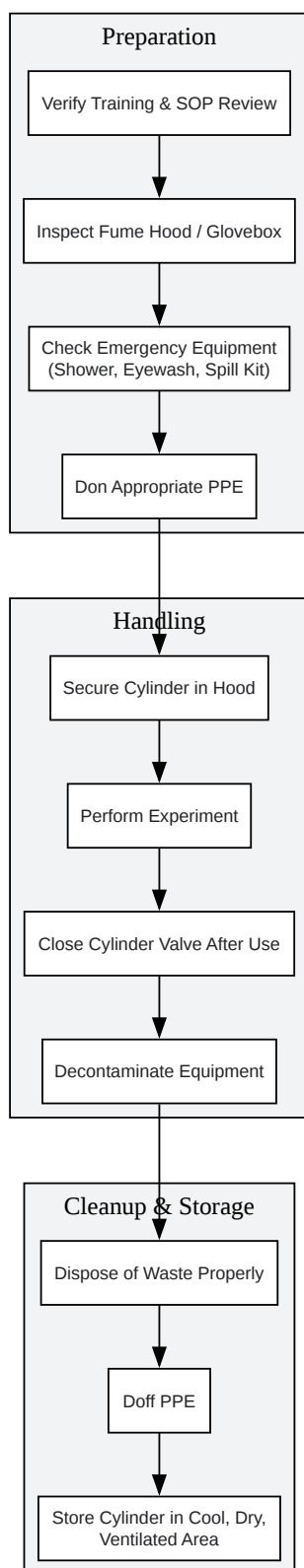
Emergency Procedures

Protocol 3: Emergency Procedure for Spills and Leaks

- Immediate Response:
 - Evacuate all non-essential personnel from the danger area immediately.[8][10]
 - Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[5]
 - Eliminate all ignition sources.[10]
 - If the leak is from a cylinder, stop the flow of gas if it can be done without risk.[10]
- Containment (Trained Personnel Only):
 - Only personnel wearing full emergency PPE (See Table 2) should enter the area.
 - Ventilate the area to disperse gas.[10]

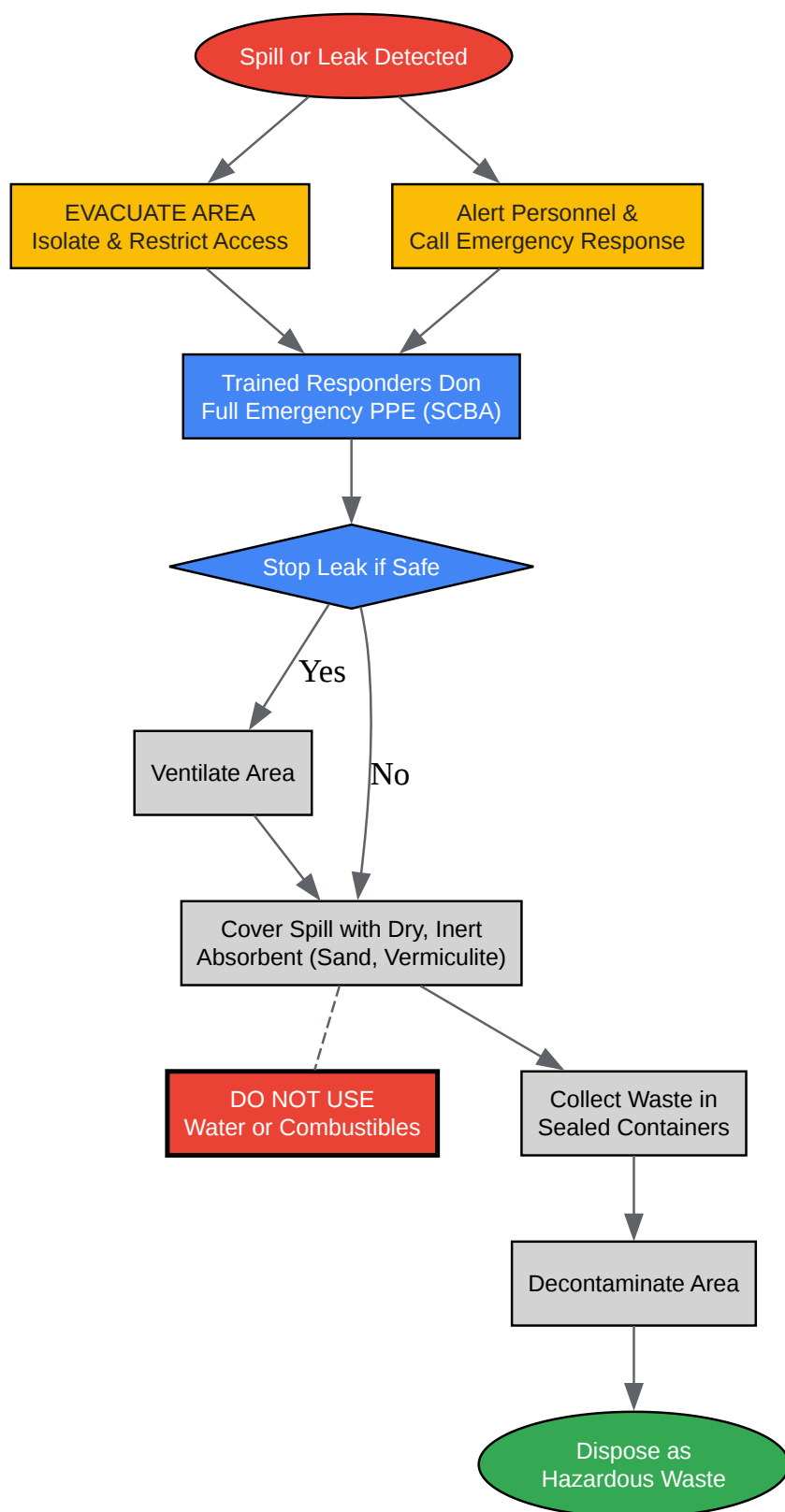
- For liquid spills, cover the material with a dry, inert absorbent such as dry sand, earth, or vermiculite.[\[3\]](#)[\[8\]](#)[\[10\]](#)
- DO NOT use water, foam, or combustible absorbents like sawdust.[\[3\]](#)[\[8\]](#)[\[10\]](#)
- NEVER direct a water jet onto the spilled liquid.[\[3\]](#)[\[8\]](#)
- Cleanup and Disposal:
 - Carefully collect the absorbed material into sealable, corrosion-resistant containers for disposal.[\[8\]](#)[\[10\]](#)
 - Dispose of the waste as hazardous material in accordance with local, state, and federal regulations.[\[10\]](#) Contact your institution's environmental health and safety department.
- Fire Response:
 - BrF_5 is not combustible but is a strong oxidizer that enhances the combustion of other substances.[\[10\]](#)
 - In case of a fire involving BrF_5 , DO NOT USE WATER OR FOAM.[\[5\]](#)[\[10\]](#)
 - Use dry chemical, CO_2 , or dry sand as extinguishing agents.[\[10\]](#)
 - If containers are exposed to fire, cool them from a sheltered position with a water spray, but do not allow water to come into contact with the BrF_5 itself.[\[3\]](#)[\[10\]](#) Containers may explode in a fire.[\[10\]](#)

Visual Workflow Diagrams



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Caption: Standard operating workflow for handling **Bromine Pentafluoride**.



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Caption: Emergency response workflow for a **Bromine Pentafluoride** spill.

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References

- 1. nbinno.com [nbinno.com]
- 2. Bromine pentafluoride - Wikipedia [en.wikipedia.org]
- 3. ICSC 0974 - BROMINE PENTAFLUORIDE [inchem.org]
- 4. Bromine pentafluoride | 7789-30-2 [chemicalbook.com]
- 5. BROMINE PENTAFLUORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 7. restoredcdc.org [restoredcdc.org]
- 8. chemicalbook.com [chemicalbook.com]
- 9. CAS 7789-30-2: Bromine pentafluoride | CymitQuimica [cymitquimica.com]
- 10. nj.gov [nj.gov]
- 11. synquestlabs.com [synquestlabs.com]
- 12. International Chemical Safety Cards (WHO/IPCS/ILO) [mdcampbell.com]
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